

# handling and safety precautions for 1-bromo-4-(propan-2-yl)cyclohexane

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## Compound of Interest

Compound Name: 1-Bromo-4-(propan-2-yl)cyclohexane

Cat. No.: B2635431

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## Technical Support Center: 1-bromo-4-(propan-2-yl)cyclohexane

This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **1-bromo-4-(propan-2-yl)cyclohexane**.

## Frequently Asked Questions (FAQs)

**Q1:** What is **1-bromo-4-(propan-2-yl)cyclohexane** and what are its primary identifiers?

**A1:** **1-bromo-4-(propan-2-yl)cyclohexane** is a halogenated cycloalkane. Its key identifiers are summarized in the table below.

Property	Value	Source
IUPAC Name	1-bromo-4-propan-2-ylcyclohexane	[1]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> Br	[1][2]
Molecular Weight	205.13 g/mol	[1]
CAS Number	1341365-34-1	[1][3]
Canonical SMILES	<chem>CC(C)C1CCC(Br)CC1</chem>	[3]

Q2: What are the main hazards associated with this compound?

A2: According to GHS classifications, **1-bromo-4-(propan-2-yl)cyclohexane** is a flammable liquid and vapor[1]. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation[1].

Q3: What are the known physical and chemical properties?

A3: The table below summarizes the key physical and chemical properties.

Property	Value
Molecular Weight	205.13 g/mol [1]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> Br[1]
XLogP3-AA	3.8[1]
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	0
Rotatable Bond Count	1
Exact Mass	204.05136 Da[1]
Monoisotopic Mass	204.05136 Da[1]
Topological Polar Surface Area	0 Å <sup>2</sup> [1]
Heavy Atom Count	10

## Troubleshooting and Handling Guide

Q4: What personal protective equipment (PPE) is required when handling this chemical?

A4: You must wear appropriate protective gloves, clothing, and safety glasses with side-shields or goggles conforming to approved standards (e.g., NIOSH or EN 166)[4][5]. If ventilation is inadequate or there is a risk of inhaling vapors, a suitable respirator should be used[5]. Always handle this chemical in a well-ventilated area or under a chemical fume hood.

Q5: What are the correct storage conditions for **1-bromo-4-(propan-2-yl)cyclohexane**?

A5: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place[4]. Keep it away from heat, sparks, open flames, and other ignition sources[4]. It is also advised to protect it from light and to store it locked up[4].

Q6: What materials are incompatible with this compound?

A6: Avoid contact with strong oxidizing agents[4].

Q7: The compound is not behaving as expected in my reaction. What could be the issue?

A7: Inconsistent results can arise from improper handling or storage. Ensure the compound has been stored away from heat, light, and air to prevent degradation. As an alkyl halide, it can undergo elimination or substitution reactions, so ensure your reaction conditions (solvent, temperature, base) are appropriate for the desired outcome.

Q8: What is the recommended procedure for disposing of this chemical and its container?

A8: Disposal must be conducted at an approved waste disposal plant[4]. Do not let the product enter drains[5]. Dispose of contaminated containers in the same manner as the product. Always follow local, state, and federal regulations for hazardous waste disposal.

## Emergency Procedures

Q9: What should I do in case of accidental skin or eye contact?

A9:

- Skin Contact: Immediately take off all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention[4][5].
- Eye Contact: Rinse cautiously with water for several minutes. If you wear contact lenses, remove them if it is easy to do so and continue rinsing for at least 15 minutes[4]. Seek immediate medical attention[4].

Q10: What is the first aid procedure for inhalation or ingestion?

A10:

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If the person feels unwell or is not breathing, call a poison center or doctor and provide artificial respiration if necessary[4][5].
- Ingestion: Rinse the mouth with water[4][5]. Do NOT induce vomiting, as there is a risk of aspiration[6]. Call a physician or poison control center immediately[7].

Q11: How should a small spill be handled?

A11: For small spills, follow the detailed protocol below. For large spills, evacuate the area and consult with emergency responders.

## Experimental Protocol: Small Spill Cleanup

This protocol outlines the necessary steps for safely managing a small laboratory spill of **1-bromo-4-(propan-2-yl)cyclohexane**.

### 1. Immediate Response & Area Securement:

- Alert personnel in the immediate area.
- Remove all sources of ignition (e.g., turn off hot plates, extinguish open flames)[4][5].
- Ensure the area is well-ventilated. Work under a fume hood if the spill occurs there.

### 2. Don Personal Protective Equipment (PPE):

- Wear chemically resistant gloves (e.g., nitrile), a lab coat, and splash goggles or a face shield[4].
- If vapors are significant, use a respirator with an appropriate cartridge[5].

### 3. Spill Containment & Absorption:

- Cover drains to prevent the chemical from entering the sewer system.
- Soak up the spill with an inert absorbent material such as sand, silica gel, or commercial sorbent pads[4][7]. Do not use combustible materials like paper towels.

### 4. Collection & Cleaning:

- Using non-sparking tools, carefully collect the absorbent material and place it into a suitable, labeled, and sealable container for hazardous waste disposal[4].
- Clean the affected area with soap and water.

### 5. Disposal:

- Dispose of the sealed container and any contaminated PPE through your institution's hazardous waste program, in accordance with all local and national regulations.

## Visual Workflow

The following diagram illustrates the standard workflow for safely handling **1-bromo-4-(propan-2-yl)cyclohexane** in a laboratory setting.



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- To cite this document: BenchChem. [handling and safety precautions for 1-bromo-4-(propan-2-yl)cyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2635431#handling-and-safety-precautions-for-1-bromo-4-propan-2-yl-cyclohexane]

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